

Solubility of 2-Bromo-m-xylene in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-m-xylene

Cat. No.: B044306

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Bromo-m-xylene** (CAS 576-22-7) in common organic solvents. While quantitative solubility data is not readily available in public literature, this document summarizes the existing qualitative information and provides a detailed experimental protocol for its quantitative determination. This guide is intended to support researchers in solvent selection, reaction design, and process development involving this versatile brominated aromatic compound.

Introduction to 2-Bromo-m-xylene

2-Bromo-m-xylene, also known as 1-Bromo-2,6-dimethylbenzene, is a clear, colorless to yellow liquid organic compound.^[1] Its molecular structure, featuring a bromine atom positioned between two methyl groups on a benzene ring, makes it a valuable intermediate in organic synthesis. It is notably used in the preparation of pharmaceutical candidates and other complex organic molecules, such as 2,2',4,6,6'-pentamethylbiphenyl.^[2] Understanding its solubility is critical for its application in various chemical reactions and purification processes.

Solubility Data

A thorough review of available chemical literature and safety data sheets reveals a lack of specific quantitative solubility data for **2-Bromo-m-xylene**. However, qualitative descriptions are consistently reported, which are summarized in the table below.

Table 1: Qualitative Solubility of 2-Bromo-m-xylene

Solvent	CAS Number	Solubility Description	Source
Water	7732-18-5	Insoluble	[3]
Ethanol	64-17-5	Very Soluble	[2][4][5]
Acetone	67-64-1	Soluble	[2][4][5]
Benzene	71-43-2	Soluble	[2][4][5]

Note: "Soluble" and "Very Soluble" are qualitative terms and do not specify the concentration limits. For precise applications, experimental determination of solubility is required.

Experimental Protocol: Quantitative Solubility Determination

To address the absence of quantitative data, the following detailed protocol for the Isothermal Equilibrium Gravimetric Method is provided. This method is a reliable, standard procedure for determining the thermodynamic solubility of a liquid solute in an organic solvent at a constant temperature.[6][7]

Principle

A saturated solution of **2-Bromo-m-xylene** in a chosen solvent is prepared by allowing an excess of the solute to equilibrate with the solvent at a constant temperature. A known mass of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured. Solubility is then calculated based on these masses.[6]

Materials and Equipment

- Solute: **2-Bromo-m-xylene** (>98% purity)
- Solvents: Anhydrous grade organic solvents (e.g., ethanol, acetone, benzene)
- Apparatus:

- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Glass vials with screw caps (e.g., 20 mL)
- Magnetic stirrer and stir bars
- Glass syringes and filters (0.45 μm , solvent-compatible)
- Pre-weighed glass evaporating dishes or beakers[6]
- Drying oven
- Desiccator

Safety Precautions

- **2-Bromo-m-xylene** is a combustible liquid and causes skin and serious eye irritation. It may also cause respiratory irritation.[8]
- All procedures should be performed in a well-ventilated fume hood.[3][4]
- Personal Protective Equipment (PPE), including safety goggles, lab coat, and appropriate chemical-resistant gloves, must be worn.[3][4]
- Handle all organic solvents with care, keeping them away from ignition sources.[3]

Procedure

- Preparation: Place a small magnetic stir bar into several screw-capped glass vials.
- Solvent Addition: Add a precise volume (e.g., 5.00 mL) of the desired organic solvent to each vial.
- Equilibration Setup: Place the vials in a thermostatic water bath set to the desired experimental temperature (e.g., 25 °C). Allow the solvent to reach thermal equilibrium (approx. 30 minutes).

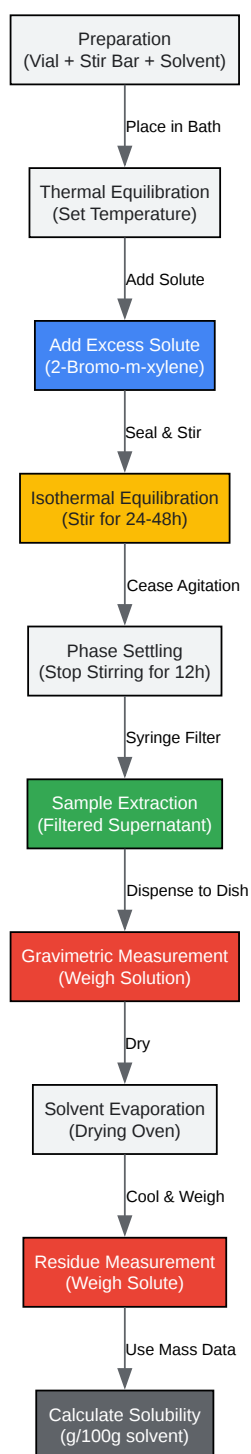
- **Solute Addition:** Add an excess of **2-Bromo-m-xylene** to each vial dropwise while stirring until a separate, undissolved liquid phase of the solute is clearly visible at the bottom of the vial. This ensures a saturated solution is formed.
- **Equilibration:** Seal the vials tightly and allow the mixtures to stir vigorously for a set period (e.g., 24-48 hours) to ensure thermodynamic equilibrium is reached.^{[9][10]} The stirring time should be sufficient for the concentration of the solute in the solvent to become constant.
- **Phase Separation:** After equilibration, stop the stirring and allow the vials to stand undisturbed in the thermostatic bath for at least 12 hours to allow the undissolved solute to settle completely.
- **Sample Extraction:** Carefully draw a known volume (e.g., 2.00 mL) of the clear, supernatant (saturated solution) using a glass syringe fitted with a solvent-compatible filter. Be careful not to disturb the undissolved layer.
- **Gravimetric Analysis:**
 - Dispense the extracted saturated solution into a pre-weighed (to ± 0.0001 g) evaporating dish.^[6]
 - Record the total mass of the dish and the saturated solution.
 - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent but below the boiling point of **2-Bromo-m-xylene** (206 °C) to avoid loss of solute. A gentle stream of nitrogen can facilitate drying.
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the dish containing the dry solute residue. Repeat the drying and weighing process until a constant mass is achieved.^[7]
- **Data Recording:** Record all masses and volumes precisely. Perform the experiment in triplicate for each solvent to ensure reproducibility.

Calculations

- Mass of Saturated Solution (m_{solution}):
 - $m_{\text{solution}} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of empty dish})$
- Mass of Solute (m_{solute}):
 - $m_{\text{solute}} = (\text{Mass of dish} + \text{dry residue}) - (\text{Mass of empty dish})$
- Mass of Solvent (m_{solvent}):
 - $m_{\text{solvent}} = m_{\text{solution}} - m_{\text{solute}}$
- Solubility (S): Express the solubility in desired units. A common representation is grams of solute per 100 grams of solvent.
 - $S \text{ (g/100 g solvent)} = (m_{\text{solute}} / m_{\text{solvent}}) * 100$

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-Bromo-m-xylene**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining **2-Bromo-m-xylene** solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 576-22-7, 2-Bromo-m-xylene | lookchem [lookchem.com]
- 2. 2-Bromo-m-xylene | 576-22-7 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-Bromo-m-xylene - Safety Data Sheet [chemicalbook.com]
- 5. 2-Bromo-m-xylene, 98+% | Fisher Scientific [fishersci.ca]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. pharmajournal.net [pharmajournal.net]
- 8. Vector SDS and Chemical Management [nmu-mi.newlook.safecollegessds.com]
- 9. researchgate.net [researchgate.net]
- 10. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- To cite this document: BenchChem. [Solubility of 2-Bromo-m-xylene in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044306#solubility-of-2-bromo-m-xylene-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com